

Spectroscopic Characterization of 2,5-Dimethylhexane-2,5-diamine: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimethylhexane-2,5-diamine

CAS No.: 23578-35-0

Cat. No.: B1605029

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Introduction

2,5-Dimethylhexane-2,5-diamine is a bifunctional primary amine whose structural elucidation is fundamental to its application in various research and development sectors, including polymer chemistry and as a building block in drug discovery. A comprehensive understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for predicting its chemical behavior. This in-depth technical guide provides a detailed analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2,5-Dimethylhexane-2,5-diamine**. The guide is structured to provide not only the spectral data but also the underlying principles of spectral interpretation and detailed experimental protocols for data acquisition, reflecting field-proven insights for researchers, scientists, and drug development professionals.

Molecular Structure and Symmetry

A foundational understanding of the molecule's structure is crucial for interpreting its spectroscopic data. **2,5-Dimethylhexane-2,5-diamine** possesses a symmetrical structure with

two chiral centers at the C2 and C5 positions. This symmetry will be reflected in the simplicity of its NMR spectra, where chemically equivalent nuclei will produce identical signals.

Caption: Molecular structure of **2,5-Dimethylhexane-2,5-diamine**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. Due to the symmetry of **2,5-Dimethylhexane-2,5-diamine**, a simplified spectrum is anticipated.

Predicted ¹H NMR Data

Signal	Chemical Shift (δ , ppm) (Predicted)	Multiplicity	Integration	Assignment
a	~1.10	Singlet	12H	-CH ₃ (C1, C6, C7, C8)
b	~1.45	Singlet	4H	-CH ₂ - (C3, C4)
c	~1.5-2.5	Broad Singlet	4H	-NH ₂

Interpretation and Causality

- Signal a (-CH₃): The four methyl groups are chemically equivalent due to the molecule's symmetry. They are attached to a quaternary carbon and thus will appear as a single, sharp singlet with an integration of 12 protons. The predicted chemical shift is in the typical upfield region for aliphatic methyl groups.
- Signal b (-CH₂-): The two methylene groups in the backbone are also chemically equivalent. They are adjacent to each other and distant from the electron-withdrawing amino groups, leading to a singlet in the aliphatic region with an integration of 4 protons.
- Signal c (-NH₂): The protons of the primary amine groups often appear as a broad singlet.^[1]
^[2] The chemical shift can vary depending on the solvent, concentration, and temperature

due to hydrogen bonding and chemical exchange. To confirm this signal, a D₂O exchange experiment can be performed, which will cause the -NH₂ signal to disappear from the spectrum.^[1]

Experimental Protocol for ¹H NMR

Caption: Workflow for acquiring an IR spectrum of a liquid sample.

- Sample Preparation: Place one or two drops of the liquid **2,5-Dimethylhexane-2,5-diamine** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Carefully place a second salt plate on top of the first, spreading the liquid into a thin film between the plates.
- Data Acquisition: Mount the salt plates in the sample holder of the IR spectrometer.
- Acquire a background spectrum of the empty spectrometer.
- Acquire the IR spectrum of the sample. The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the major absorption bands and correlate them to the functional groups present in the molecule using correlation tables.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and elemental composition of a compound, as well as structural information based on its fragmentation pattern.

Electron Ionization Mass Spectrum (EI-MS) Data

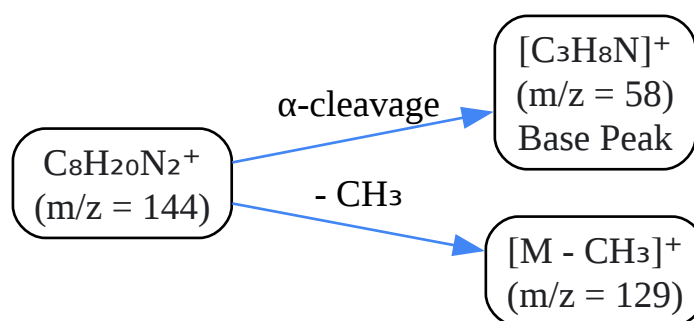
The mass spectrum of **2,5-Dimethylhexane-2,5-diamine** is available in the NIST WebBook. ^[3]
^[4]

m/z	Relative Intensity	Proposed Fragment
144	Low	[M] ⁺ (Molecular Ion)
129	Low	[M - CH ₃] ⁺
72	High	[C ₄ H ₁₀ N] ⁺

| 58 | Base Peak | [C₃H₈N]⁺ |

Interpretation and Fragmentation Pathway

- Molecular Ion ([M]⁺): The molecular ion peak at m/z 144 corresponds to the molecular weight of **2,5-Dimethylhexane-2,5-diamine** (C₈H₂₀N₂). The presence of two nitrogen atoms results in an even molecular weight, consistent with the Nitrogen Rule.
- Alpha-Cleavage: The most characteristic fragmentation pathway for aliphatic amines is alpha-cleavage, which involves the cleavage of a C-C bond adjacent to the nitrogen atom.
[5] This results in the formation of a stable, resonance-stabilized iminium cation.
 - Formation of m/z 58: Cleavage of the bond between C2 and C3 (or C5 and C4) results in the loss of a C₅H₁₁ radical and the formation of the [CH₃C(NH₂)=CH₂]⁺ iminium ion with an m/z of 58. This is the base peak, indicating it is the most abundant fragment ion.
 - Formation of m/z 72: While less favorable, cleavage of a C-C bond within the substituent at C2 or C5 can also occur.
- [M - CH₃]⁺: A minor peak at m/z 129 corresponds to the loss of a methyl group from the molecular ion.



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Caption: Major fragmentation pathways of **2,5-Dimethylhexane-2,5-diamine** in EI-MS.

Experimental Protocol for GC-MS

Caption: Workflow for acquiring a mass spectrum using GC-MS.

- **Sample Preparation:** Prepare a dilute solution (e.g., 1 mg/mL) of **2,5-Dimethylhexane-2,5-diamine** in a volatile organic solvent such as methanol or dichloromethane. [6]2.
Instrumentation Setup: Set up the Gas Chromatograph (GC) with an appropriate column (e.g., a non-polar capillary column) and temperature program to ensure good separation and peak shape. Set the Mass Spectrometer (MS) to electron ionization (EI) mode, typically at 70 eV.
- **Injection and Separation:** Inject a small volume (e.g., 1 µL) of the sample solution into the GC. The sample is vaporized and carried by an inert gas through the column, where it is separated from any impurities.
- **Ionization and Detection:** As the compound elutes from the GC column, it enters the ion source of the MS, where it is bombarded with electrons, causing ionization and fragmentation. The resulting ions are separated by their mass-to-charge ratio and detected.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions. Compare the fragmentation pattern with known fragmentation mechanisms for aliphatic amines to confirm the structure.

Conclusion

The spectroscopic characterization of **2,5-Dimethylhexane-2,5-diamine** through NMR, IR, and MS provides a comprehensive and self-validating system for its structural confirmation and purity assessment. The symmetry of the molecule is a key feature that simplifies its NMR spectra, leading to a small number of distinct signals. IR spectroscopy confirms the presence of the primary amine and aliphatic functionalities, while mass spectrometry provides the molecular weight and reveals a characteristic fragmentation pattern dominated by alpha-cleavage. The integration of these techniques, guided by the detailed experimental protocols provided,

ensures a high degree of confidence in the structural elucidation of this important diamine for researchers and professionals in the chemical and pharmaceutical sciences.

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